CC214-2 solubility and stability issues

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Compound of Interest

Compound Name:	*CC214-2*
Cat. No.:	*B15621954*

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Technical Support Center: CC214-2

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the mTOR kinase inhibitor, **CC214-2**. The information is presented in a question-and-answer format to directly address common issues related to its solubility and stability.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **CC214-2**?

A1: The recommended solvent for creating a stock solution of **CC214-2** is dimethyl sulfoxide (DMSO).[1]

Q2: How should I prepare a stock solution of **CC214-2**?

A2: To prepare a stock solution, dissolve **CC214-2** in DMSO. For example, a stock solution of 20 mg/mL in DMSO can be prepared, which may require ultrasonication and warming to 60°C to fully dissolve.[1] Always ensure the compound is completely dissolved before further dilution.

Q3: What are the recommended storage conditions for **CC214-2**?

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A3: Proper storage is crucial for maintaining the stability of **CC214-2**.

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years
In Solvent (DMSO)	-80°C	Up to 6 months
In Solvent (DMSO)	-20°C	Up to 1 month

Q4: How do I prepare working solutions of **CC214-2** for in vitro cell-based assays?

A4: To prepare a working solution, the DMSO stock solution should be serially diluted in your cell culture medium to the desired final concentration. It is critical to ensure that the final concentration of DMSO in the cell culture medium is low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity.

Troubleshooting Guides

Issue 1: Precipitation of CC214-2 in Aqueous Solution

Q: I observed precipitation when I diluted my **CC214-2** DMSO stock solution into my aqueous cell culture medium. What should I do?

A: Precipitation upon dilution in aqueous solutions is a common issue with hydrophobic compounds like **CC214-2**. Here are some steps to troubleshoot this problem:

- Decrease the Final Concentration: The most straightforward solution is to lower the final working concentration of **CC214-2** in your experiment.
- Optimize the Dilution Method: Instead of adding a small volume of the highly concentrated stock directly to a large volume of aqueous media, perform serial dilutions. This gradual decrease in solvent concentration can sometimes prevent precipitation.
- Use a Surfactant: For in vivo formulations, Tween-80 is used.[1] For in vitro assays, a very low, non-toxic concentration of a mild surfactant like Pluronic F-68 could be tested for its ability to improve solubility without affecting your experimental outcomes. However, this must be validated for your specific cell line and assay.

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- Consider a Different Formulation: For in vivo studies, formulations with PEG300 and Tween-80 or SBE-β-CD have been used to improve solubility.[1] While not standard for in vitro work, understanding these formulations can provide insights into solubilizing agents.

Experimental Protocols

Protocol 1: Preparation of **CC214-2** Stock Solution

- Weighing: Accurately weigh the desired amount of **CC214-2** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of high-purity, sterile-filtered DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mg/mL).
- Dissolution: Vortex the solution vigorously. If the compound does not fully dissolve, use an ultrasonic bath and/or warm the solution to 60°C.[1] Visually inspect to ensure no solid particles remain.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C for long-term storage or -20°C for shorter-term storage.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

- Thaw Stock Solution: Thaw a single aliquot of the **CC214-2** DMSO stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in cell culture medium. For example, if your final desired concentration is 10 µM and your stock is 10 mM, you could first dilute the stock 1:10 in media to get a 1 mM intermediate solution.
- Final Dilution: Add the appropriate volume of the stock or intermediate solution to your pre-warmed cell culture medium to reach the final desired experimental concentration. Ensure the final DMSO concentration is kept below a level that is toxic to your cells (typically ≤ 0.1%).

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- Mixing: Gently mix the final working solution by pipetting or inverting the tube before adding it to your cells.

Signaling Pathway and Experimental Workflow

CC214-2 is a selective inhibitor of mTOR kinase, affecting both mTORC1 and mTORC2 signaling complexes.[2][3][4] This inhibition disrupts downstream signaling pathways that are crucial for cell growth, proliferation, and survival.

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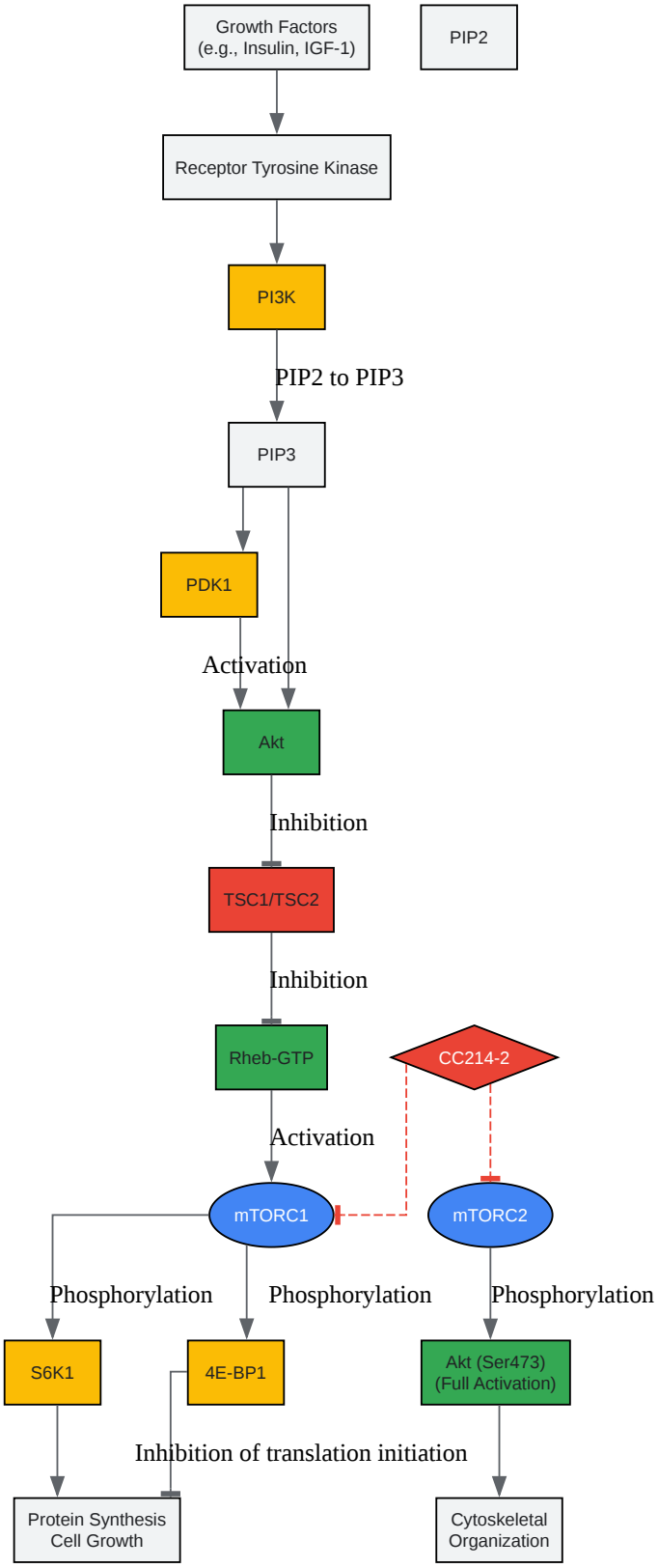

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Caption: mTOR signaling pathway showing inhibition of mTORC1 and mTORC2 by **CC214-2**.

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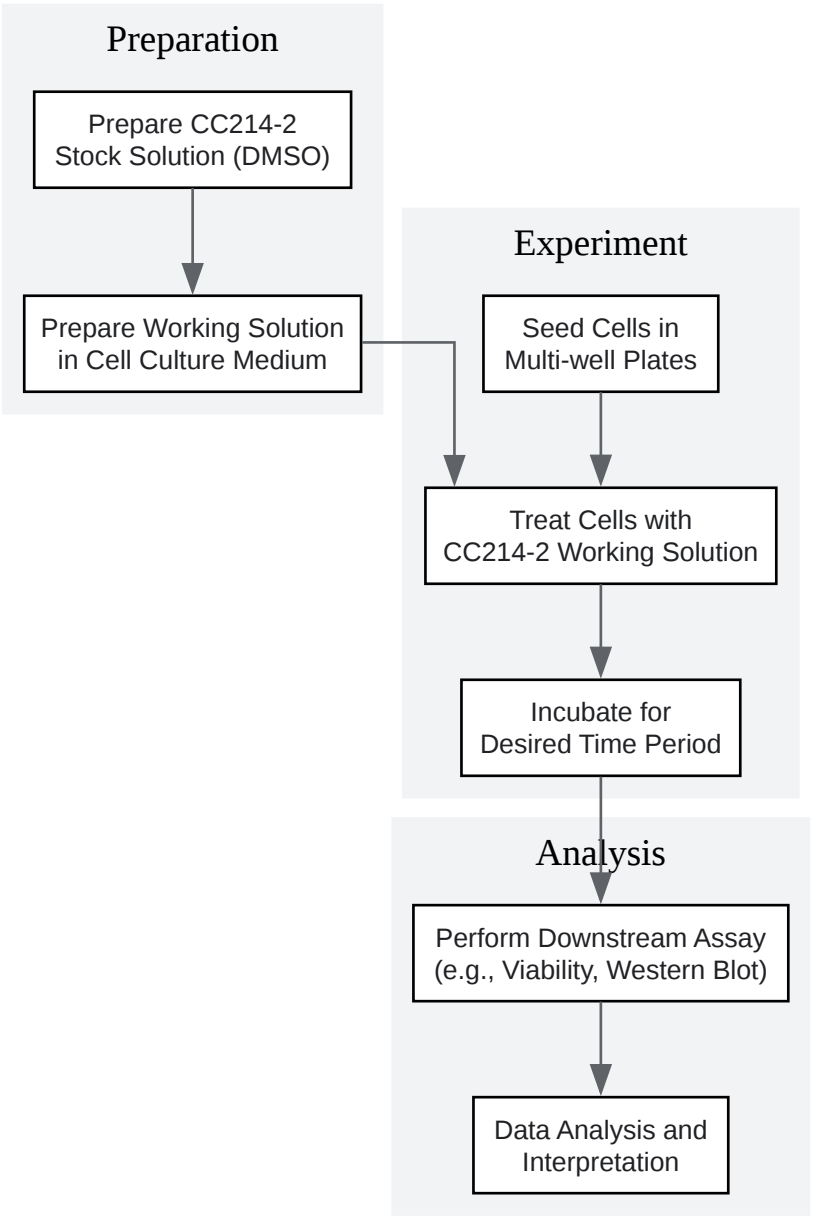

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Caption: General experimental workflow for in vitro studies using **CC214-2**.

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